

# A Comprehensive Technical Guide to Hexadecyl Acrylate (CAS No. 13402-02-3)

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## Compound of Interest

Compound Name: Hexadecyl acrylate

Cat. No.: B1329556

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Audience: Researchers, Scientists, and Drug Development Professionals

## Introduction

**Hexadecyl acrylate**, identified by the CAS number 13402-02-3, is an important organic compound classified as an acrylate ester.<sup>[1]</sup> It is the ester of acrylic acid and hexadecanol (cetyl alcohol).<sup>[2][3]</sup> The molecule's structure is distinguished by two key features: a reactive acrylate functional group that readily undergoes polymerization and a long, 16-carbon hydrophobic alkyl chain (hexadecyl group).<sup>[1][2]</sup> This unique bifunctional nature makes **hexadecyl acrylate** a versatile monomer and a valuable intermediate in modern organic synthesis.<sup>[2]</sup> Its incorporation into polymers imparts specific properties such as hydrophobicity, flexibility, and modified surface tension, leading to a wide array of applications in coatings, adhesives, specialty plastics, and personal care products.<sup>[1][2][4]</sup>

## Chemical and Physical Properties

**Hexadecyl acrylate** typically appears as a colorless to light yellow transparent liquid or a waxy solid, depending on the ambient temperature.<sup>[1][4][5]</sup> It is soluble in organic solvents but has very limited solubility in water due to its long, nonpolar alkyl tail.<sup>[1]</sup>

Property	Value	Source(s)
CAS Number	13402-02-3	[6]
Molecular Formula	C <sub>19</sub> H <sub>36</sub> O <sub>2</sub>	[6][7]
Molecular Weight	296.49 g/mol	[6][7]
Appearance	White or Colorless to Light Yellow Powder, Lump, or Clear Liquid	[1][5]
Melting Point	24 °C	[5][6][7]
Boiling Point	170 °C at 15 mmHg	[5][6][7]
Density	0.87 g/cm <sup>3</sup>	[5][6]
Flash Point	178 °C	[5][6][7]
Water Solubility	1.194 µg/L at 25 °C	[5][6]
Vapor Pressure	1.1 x 10 <sup>-5</sup> mmHg at 25 °C	[6]
Refractive Index	1.4480 - 1.4520	[5][6][7]

## Synthesis and Manufacturing

The primary industrial synthesis of **hexadecyl acrylate** is achieved through the esterification of acrylic acid with hexadecyl alcohol.[3] This is a reversible equilibrium reaction that is driven toward the product by removing the water byproduct.[4]

## Synthesis Methods

- **Direct Esterification:** This is the most common method, involving the reaction of acrylic acid and hexadecanol in the presence of an acid catalyst like p-toluenesulfonic acid (PTSA) and a polymerization inhibitor such as hydroquinone.[3][4] The reaction is often performed in a solvent like toluene or xylene to facilitate the azeotropic removal of water.[3][4]
- **Transesterification:** An alternative route involves the reaction of methyl acrylate with hexadecanol.[4]

- **Microwave-Assisted Synthesis:** Modern techniques utilizing microwave irradiation have been shown to significantly enhance the reaction rate.<sup>[3]</sup> One study achieved a 97.5% yield in just 15 minutes, a 16-fold rate increase compared to conventional heating methods.<sup>[3]</sup>

## Experimental Protocol: Direct Esterification

This protocol is a generalized procedure based on common laboratory synthesis methods.<sup>[3][4]</sup>

- **Apparatus Setup:** Assemble a 250 mL three-necked flask equipped with a mechanical stirrer, a thermometer, and a Dean-Stark trap connected to a reflux condenser.
- **Charging Reactants:** To the flask, add a defined molar amount of hexadecanol, a solvent (e.g., xylene), a catalyst (e.g., p-toluenesulfonic acid, 0.7% of total reactant weight), and a polymerization inhibitor (e.g., hydroquinone).<sup>[3][4]</sup>
- **Dissolution:** Begin stirring and heat the mixture to 60 °C until the hexadecanol has completely dissolved.<sup>[4]</sup>
- **Addition of Acrylic Acid:** Add acrylic acid to the flask. A typical molar ratio of acrylic acid to hexadecanol is 1.3:1.0.<sup>[3]</sup>
- **Reaction:** Increase the temperature to initiate reflux. The water produced during the esterification will be collected in the Dean-Stark trap. The reaction is considered complete when the amount of collected water approaches the theoretical yield.<sup>[4]</sup>
- **Quenching and Purification:**
  - Cool the reaction mixture.
  - Pour the mixture into a distillation flask and remove the bulk of the solvent and unreacted acrylic acid via vacuum distillation.<sup>[4]</sup>
  - Wash the resulting crude ester with hot water until the washings are neutral.<sup>[4]</sup>
  - Cool the product, which will solidify, and filter it.
  - Dry the waxy solid product under a vacuum at 40 °C until a constant weight is achieved.<sup>[4]</sup>

- For higher purity, the product can be further purified by vacuum distillation, collecting the fraction at 148-150 °C under a pressure of 20 Pa.[\[4\]](#)

Diagram 1: Synthesis Workflow for **Hexadecyl Acrylate**

## Polymerization

**Hexadecyl acrylate** is primarily used as a monomer in the synthesis of polymers and copolymers.[\[1\]\[8\]](#) The polymerization occurs via the acrylate functional group, typically through a free-radical mechanism.[\[1\]\[9\]](#)

The resulting polymers, such as poly(**hexadecyl acrylate**) (PHDA), possess a flexible backbone with long, hydrophobic side chains. These side chains influence the polymer's physical properties, such as its melting point, solubility, and surface energy. Copolymers can be created with various other monomers, including styrene, maleic anhydride, and glycidyl methacrylate (GMA), to tailor the final material's properties for specific applications.[\[4\]\[10\]](#)

## Experimental Protocol: Free-Radical Polymerization

This protocol describes a typical solution polymerization of **hexadecyl acrylate**.[\[10\]\[11\]](#)

- **Reactant Preparation:** Dissolve the **hexadecyl acrylate** monomer in a suitable solvent, such as toluene, within a three-necked round-bottom flask.[\[10\]\[11\]](#) If preparing a copolymer, add the comonomer at the desired molar ratio.[\[11\]](#)
- **Inert Atmosphere:** Equip the flask with a condenser, a magnetic stirrer, and a nitrogen gas inlet. Bubble nitrogen through the solution for 10-15 minutes to remove dissolved oxygen, which can inhibit free-radical polymerization.[\[10\]\[11\]](#)
- **Initiator Addition:** Add a free-radical initiator, such as 2,2'-azobisisobutyronitrile (AIBN), typically at 1-2% of the total monomer weight.[\[10\]\[11\]](#)
- **Polymerization Reaction:** Heat the reaction mixture to a constant temperature (e.g., 70 °C) under a continuous nitrogen atmosphere with constant stirring.[\[10\]\[11\]](#) Allow the reaction to proceed for a specified time (e.g., 5 hours).[\[11\]](#)
- **Termination & Isolation:** To stop the reaction, cool the flask and pour the viscous polymer solution into a large volume of a non-solvent (e.g., methanol) to precipitate the polymer.[\[11\]](#)

- Purification: Filter the precipitated polymer and wash it with additional non-solvent to remove any unreacted monomer and initiator.
- Drying: Dry the purified polymer in a vacuum oven until a constant weight is achieved.

Diagram 2: Free-Radical Polymerization Workflow

## Applications in Research and Development

The distinct properties imparted by the hexadecyl chain make this monomer highly useful across several industries.

- Polymers, Coatings, and Adhesives: As a monomer, it is used to create specialized polymers.[2] Its long alkyl chain provides hydrophobicity, making it ideal for producing water-repellent coatings, paints, and sealants.[1][8] It also enhances flexibility and adhesion in various formulations.[1]
- Cosmetics and Personal Care: In cosmetic formulations, **hexadecyl acrylate** functions as an emollient and skin-conditioning agent.[8] It improves the texture and spreadability of creams and lotions and forms a protective, moisturizing layer on the skin.[8]
- Lubricant Additives: Copolymers containing long-chain acrylates like **hexadecyl acrylate** are used as additives in lubricating oils.[12] They act as pour point depressants (PPDs), improving the oil's fluidity at low temperatures, and as viscosity index (VI) improvers.[12]
- Phase Change Materials (PCMs): Poly(**hexadecyl acrylate**) (PHDA) is researched for use in solid-solid phase change materials.[9] These materials can store and release large amounts of thermal energy, and one study showed PHDA immobilized on cellulose nanocrystals had a high melting enthalpy of 139.7 J/g and excellent thermal reliability.[9]
- Other Industrial Uses: It serves as an intermediate in the synthesis of surfactants and is used in the manufacturing of specialty plastics and photosensitive chemicals.[2][4][13]

Diagram 3: Structure-Function Relationship

## Safety and Handling

**Hexadecyl acrylate** is considered hazardous and requires careful handling in a laboratory or industrial setting.<sup>[14][15]</sup> It is classified as a skin and eye irritant and may cause respiratory irritation.<sup>[15][16]</sup>

Hazard Class	GHS Code	Description	Source(s)
Skin Irritation	H315	Causes skin irritation	<sup>[15][16]</sup>
Eye Irritation	H319	Causes serious eye irritation	<sup>[15][16]</sup>
Respiratory Irritation	H335	May cause respiratory irritation	<sup>[15]</sup>
Aquatic Hazard	H411	Toxic to aquatic life with long lasting effects	<sup>[15]</sup>

## Handling and Personal Protective Equipment (PPE)

- Ventilation: Handle only in a well-ventilated area or outdoors.<sup>[15][17]</sup> Facilities should be equipped with an eyewash fountain and local exhaust ventilation.<sup>[16]</sup>
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.<sup>[16][17]</sup>
- Skin Protection: Wear chemical-impermeable gloves (inspected prior to use) and impervious protective clothing.<sup>[16][17]</sup>
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator approved by NIOSH/MSHA.<sup>[14][17]</sup>
- General Hygiene: Avoid breathing vapors or dust.<sup>[17]</sup> Wash hands thoroughly after handling and before eating or drinking.<sup>[16]</sup> Contaminated clothing should be removed and washed before reuse.<sup>[15]</sup>

## Storage

Store in a cool, dry, well-ventilated place in tightly closed containers.[14][15][16] Keep away from sources of ignition and direct sunlight.[14][17] The material is often supplied with an inhibitor like MEHQ (monomethyl ether of hydroquinone) to prevent spontaneous polymerization.[6][7]

## First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[15][16]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[16]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[15][16]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.[16]

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